

Chemical formula and molecular weight of potassium sodium tartrate tetrahydrate

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Compound of Interest

Compound Name: *Potassium sodium tartrate tetrahydrate*

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A Technical Guide to Potassium Sodium Tartrate Tetrahydrate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical properties of **potassium sodium tartrate tetrahydrate**, a compound with significant applications in various scientific fields, including protein crystallization and organic synthesis.

Chemical Identity and Properties

Potassium sodium tartrate tetrahydrate, commonly known as Rochelle salt, is a double salt of tartaric acid. It is a colorless to white crystalline solid that is soluble in water.

Property	Value
Chemical Formula	C4H12KNaO10[1][2][3][4] or KNaC4H4O6·4H2O[5][6]
Molecular Weight	282.22 g/mol [1][2][4][5][6]
CAS Number	6381-59-5[5][6]
Synonyms	Rochelle salt, Seignette salt, L(+)-Tartaric acid potassium sodium salt[5][6]
Appearance	Clear to white solid[5]
Melting Point	70° C[5]
Specific Gravity	1.79[5]
Solubility in Water	Soluble[5]

Experimental Protocols

A key application of **potassium sodium tartrate tetrahydrate** is in the preparation of reagents for biochemical assays. One such application is its use in the preparation of a 3,5-dinitrosalicylic acid solution for the determination of reducing sugars.[4] It is also a constituent of Fehling's solution and has been used in the preparation of the Lowry reagent for determining protein concentration.[4]

Preparation of Potassium Sodium Tartrate Tetrahydrate

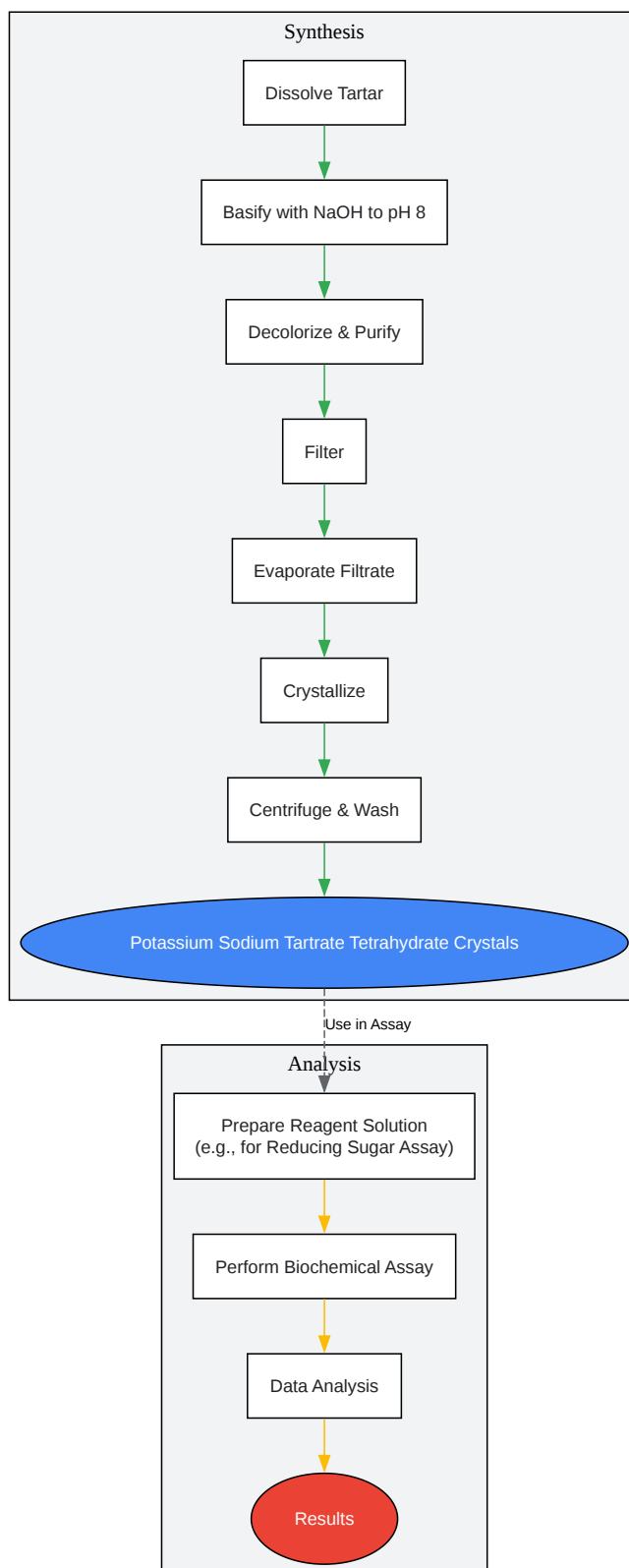
The synthesis of **potassium sodium tartrate tetrahydrate** typically involves the following steps:

- **Dissolution:** Tartar, with a minimum tartaric acid content of 68%, is dissolved in water or the mother liquor from a previous batch.
- **Basification:** The solution is basified to a pH of 8 using a hot, saturated sodium hydroxide solution.

- **Decolorization and Purification:** The solution is decolorized with activated charcoal and undergoes chemical purification before being filtered.
- **Evaporation and Crystallization:** The filtrate is evaporated at 100°C to a concentration of 42°Bé and then transferred to granulators for slow cooling, which allows for the crystallization of Seignette's salt.
- **Separation and Washing:** The resulting crystals are separated from the mother liquor by centrifugation and washed.

Experimental Workflow: Synthesis and Analysis

The following diagram illustrates a typical workflow for the synthesis and subsequent analysis of **potassium sodium tartrate tetrahydrate**.



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